

CAS number and chemical structure of Clopyralid-olamine

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Compound of Interest

Compound Name: Clopyralid-olamine

Cat. No.: B1580446

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An In-depth Technical Guide to Clopyralid-olamine

Clopyralid-olamine is a selective, systemic herbicide used for the control of broadleaf weeds. [1][2] This technical guide provides a comprehensive overview of its chemical properties, mechanism of action, and analytical methodologies for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

CAS Number: 57754-85-5[1][2][3][4][5][6][7]

Clopyralid-olamine is the olamine salt of clopyralid, which is 3,6-dichloro-2-pyridinecarboxylic acid.[1] The chemical structure consists of the clopyralid acid molecule ionically bonded to an ethanolamine molecule.

Chemical Formula: C₈H₁₀Cl₂N₂O₃[4][5]

Synonyms: 3,6-Dichloropyridine-2-carboxylic acid ethanolammonium salt, Clopyralid(2-hydroxyethyl)ammonium.[4]

Structural Representations:

- SMILES: C1=CC(=NC(=C1Cl)C(=O)O)Cl.C(CO)N[5]

- InChI: InChI=1S/C6H3Cl2NO2.C2H7NO/c7-3-1-2-4(8)9-5(3)6(10)11;3-1-2-4/h1-2H,(H,10,11);4H,1-3H2[1][5]

Physicochemical and Toxicological Properties

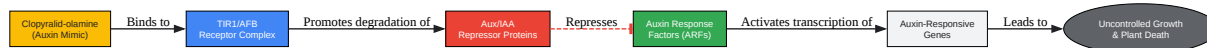
The following table summarizes key quantitative data for **Clopyralid-olamine**.

| Property | Value | Reference(s) |
|--------------------------------|---------------------|--------------|
| Molecular Weight | 253.08 g/mol | [3][5] |
| Exact Mass | 252.00700 Da | [3] |
| Boiling Point | 323.7°C at 760mmHg | [3] |
| Flash Point | 100 °C | [3] |
| Topological Polar Surface Area | 96.4 Å ² | [3][5] |
| Hydrogen Bond Donor Count | 3 | [3] |
| Hydrogen Bond Acceptor Count | 5 | [3] |
| Rotatable Bond Count | 2 | [3] |
| Dermal LD50 (rabbits) | >2,000 mg/kg | [8] |

Mechanism of Action: Synthetic Auxin

Clopyralid-olamine functions as a synthetic auxin herbicide.[2][9][10] It mimics the natural plant hormone auxin, which regulates cell growth and development.[8][10] By binding to auxin receptors, clopyralid disrupts normal plant growth processes, leading to uncontrolled and disorganized cell division and elongation, ultimately causing the death of susceptible broadleaf plants.[8][10] It is absorbed through the leaves and roots and translocates throughout the plant, accumulating in the meristematic tissues where it exerts its effects.[2][5]

The following diagram illustrates the generalized signaling pathway of auxin, which is mimicked by **Clopyralid-olamine**.



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Figure 1: Generalized Auxin Signaling Pathway Disrupted by **Clopyralid-olamine**.

Experimental Protocols: Analysis of Clopyralid in Compost

This section details a representative experimental protocol for the analysis of clopyralid in compost samples using solid-phase extraction (SPE) and high-performance liquid chromatography (HPLC).

Sample Preparation

- Weigh 5g of the compost sample.
- Add 100mL of water and shake for 60 minutes.
- Centrifuge the mixture at 3000g for 10 minutes.
- Filter the supernatant through a 4-7µm filter. This solution will be used for SPE.^[11]

Solid-Phase Extraction (SPE) Clean-up

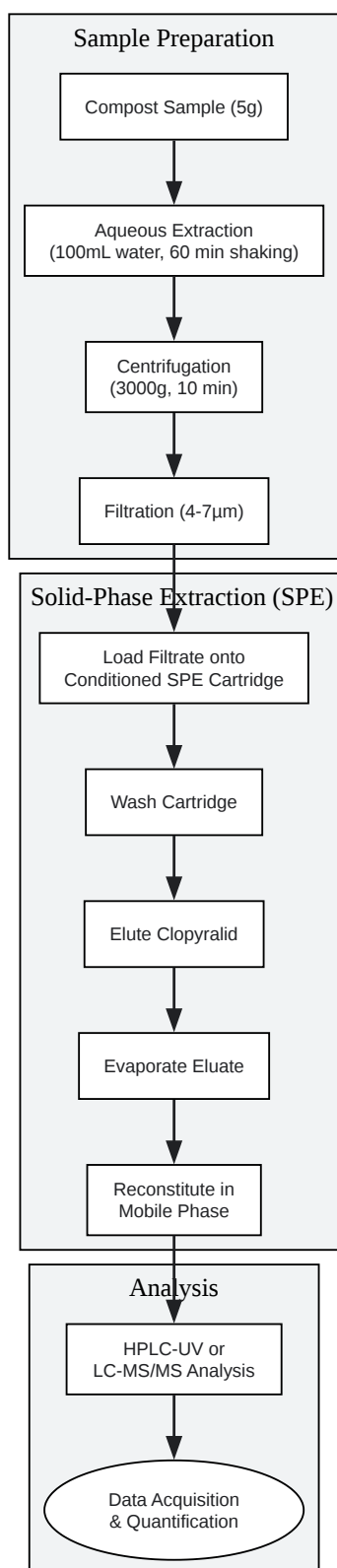
- Condition an appropriate SPE cartridge (e.g., AFFINIMIP® SPE Picolinic herbicides) according to the manufacturer's instructions.
- Load the filtered sample solution onto the conditioned SPE cartridge.
- Wash the cartridge to remove interfering substances.
- Elute the clopyralid from the cartridge with a suitable solvent.
- Evaporate the elution fraction to dryness.

- Reconstitute the residue in the mobile phase for HPLC analysis.[11]

HPLC Analysis

- Instrumentation: A standard HPLC system equipped with a UV or mass spectrometer (MS) detector.
- Column: A C18 column, such as the Shim-pack Scepter C18-120 (100 mm × 2.1 mm I.D., 1.9 μm), is suitable.[12]
- Mobile Phase: A mixture of an aqueous solution (e.g., 0.1% formic acid) and an organic solvent (e.g., acetonitrile). The specific gradient will depend on the exact column and system.
- Detection: UV detection or, for higher sensitivity and specificity, tandem mass spectrometry (LC-MS/MS).[11][13] For LC-MS/MS, monitor the transition of the precursor ion (m/z 190) to a product ion (e.g., m/z 146) for quantification.[14]

The following diagram outlines the experimental workflow for the analysis of Clopyralid.



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Figure 2: Experimental Workflow for Clopyralid Analysis in Compost.

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